

Proper Disposal of Zegerid (Omeprazole/Sodium Bicarbonate) for Laboratory Professionals

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Compound of Interest

Compound Name: Zegerid

Cat. No.: B1261695

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The proper disposal of unused or expired **Zegerid** (omeprazole/sodium bicarbonate) is crucial to ensure environmental safety and prevent accidental ingestion. This document provides essential, step-by-step guidance for the safe and compliant disposal of **Zegerid** from a laboratory or research setting, aligning with general best practices for pharmaceutical waste management.

Zegerid, a combination of a proton pump inhibitor (omeprazole) and an antacid (sodium bicarbonate), is not classified on the U.S. Food and Drug Administration's (FDA) "flush list" of medications that are recommended for disposal by flushing.^{[1][2][3]} Therefore, flushing **Zegerid** down the sink or toilet is not advised. The primary active ingredient, omeprazole, may enter the aquatic environment, although it is expected to degrade rapidly.^{[4][5]}

Recommended Disposal Procedures

The preferred method for disposing of **Zegerid** is through a dedicated pharmaceutical take-back program. If a take-back program is not readily accessible, disposal in the household trash is the next recommended option, provided specific precautions are taken to safeguard against accidental exposure and environmental contamination.

Primary Disposal Method: Pharmaceutical Take-Back Programs

Drug take-back programs are the safest and most environmentally responsible way to dispose of unwanted medications.[6] These programs are often available through:

- **DEA National Prescription Drug Take Back Day:** The U.S. Drug Enforcement Administration (DEA) periodically hosts these events in communities nationwide.
- **Authorized Collection Sites:** Many pharmacies, hospitals, and law enforcement agencies have permanent drop-off boxes for unused medicines.

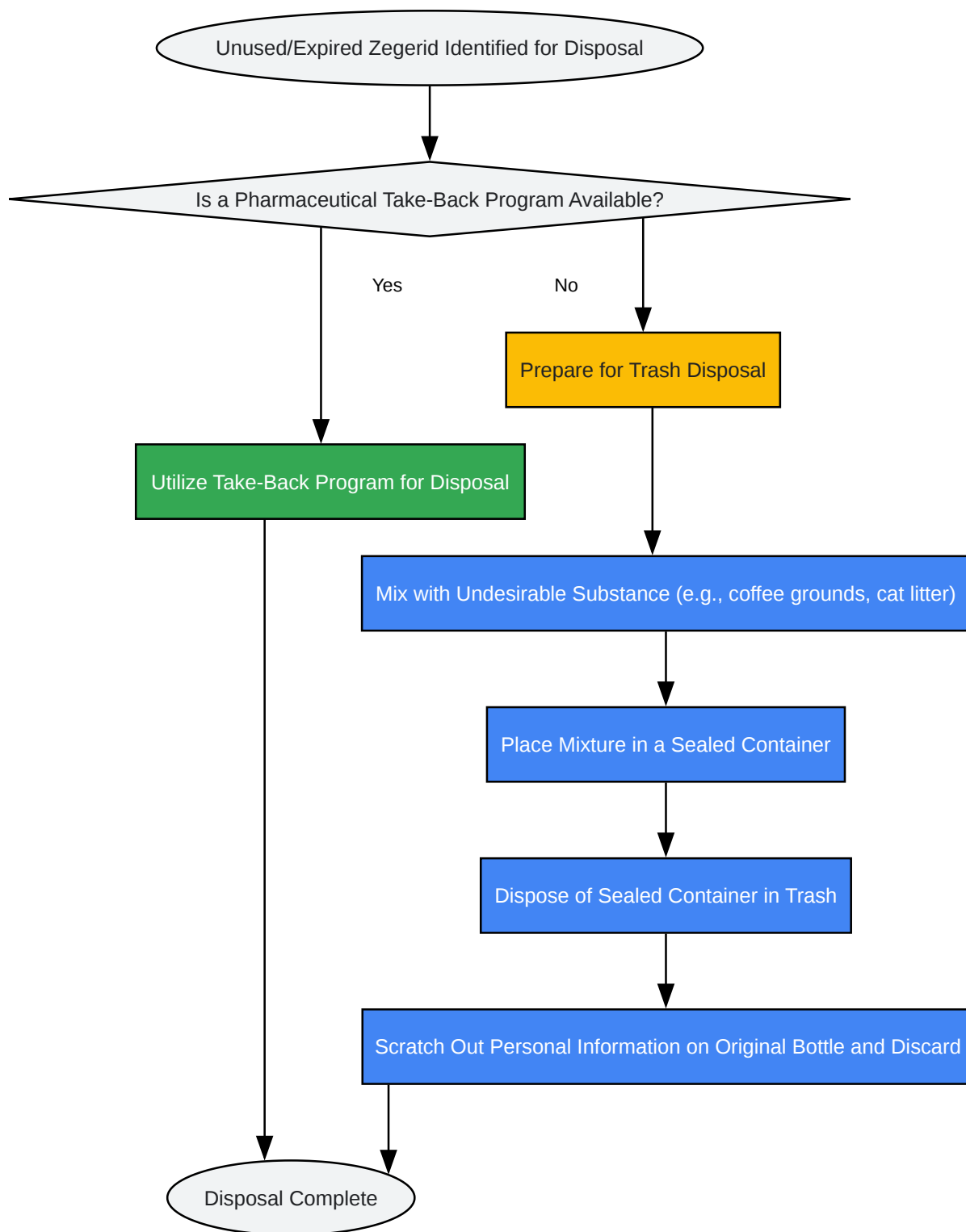
Secondary Disposal Method: Disposal in Municipal Solid Waste (Trash)

If a pharmaceutical take-back program is not a viable option, **Zegerid** may be disposed of in the trash by following these steps to render the medication undesirable and prevent accidental ingestion:[6][7]

- **Do Not Crush Capsules:** The integrity of the capsules should be maintained.
- **Mix with an Unpalatable Substance:** Remove the **Zegerid** capsules or powder from their original container and mix them with an undesirable substance such as used coffee grounds, dirt, or cat litter. This makes the medication less appealing to children and pets and unrecognizable to anyone who might go through the trash.
- **Seal in a Container:** Place the mixture in a sealable container, such as a plastic bag or an empty container with a lid, to prevent the medication from leaking or spilling.
- **Dispose of in Trash:** Throw the sealed container in a municipal solid waste receptacle.
- **De-identify Original Packaging:** Before disposing of the original **Zegerid** container, be sure to remove or obscure all personal and identifying information from the prescription label to protect patient privacy.

Logical Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Zegerid**.



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Zegerid Disposal Decision Workflow

Data Presentation

No quantitative data regarding **Zegerid** disposal procedures were identified in the reviewed materials. Therefore, a data table is not included in this guidance.

Experimental Protocols

The disposal recommendations provided are based on general guidelines from the U.S. Food and Drug Administration and the U.S. Environmental Protection Agency for non-controlled substances that are not on the FDA's "flush list." No specific experimental protocols for the disposal of **Zegerid** were found. Environmental assessments for omeprazole suggest a low risk to the environment due to its rapid degradation in aquatic settings.[4][5]

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